

Personal protective equipment for handling 3-amino-N,N-diethylbenzamide

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Compound of Interest

Compound Name: 3-amino-N,N-diethylbenzamide

Cat. No.: B112903

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Essential Safety and Handling Guide for 3-amino-N,N-diethylbenzamide

This guide provides crucial safety and logistical information for the handling and disposal of **3-amino-N,N-diethylbenzamide**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Hazard Summary: **3-amino-N,N-diethylbenzamide** is classified as an irritant and is harmful if swallowed.^[1] It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^[1]

Personal Protective Equipment (PPE)

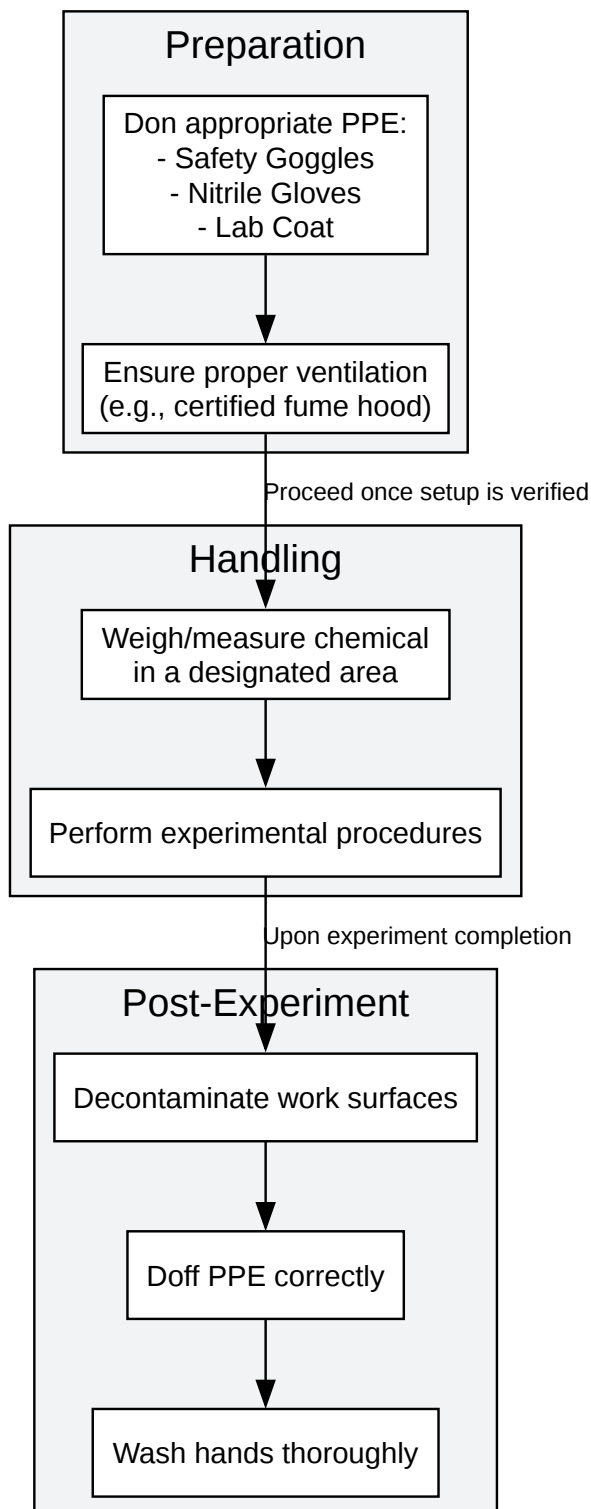
When handling **3-amino-N,N-diethylbenzamide**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Item	Specifications & Rationale
Eye and Face Protection	Chemical Safety Goggles	Must be worn to protect against splashes. In situations with a higher risk of splashing, a face shield should be used in conjunction with goggles.[2]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other suitable chemical-resistant gloves are required to prevent skin contact.[3] Always inspect gloves for integrity before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against incidental skin contact. For tasks with a higher risk of splashes, a chemical-resistant apron or coveralls may be necessary.[4]
Respiratory Protection	NIOSH-Approved Respirator	To be used when engineering controls (like a fume hood) are insufficient or unavailable, or during spill clean-up, to prevent respiratory tract irritation.[2] The specific type of respirator should be chosen based on a formal risk assessment.

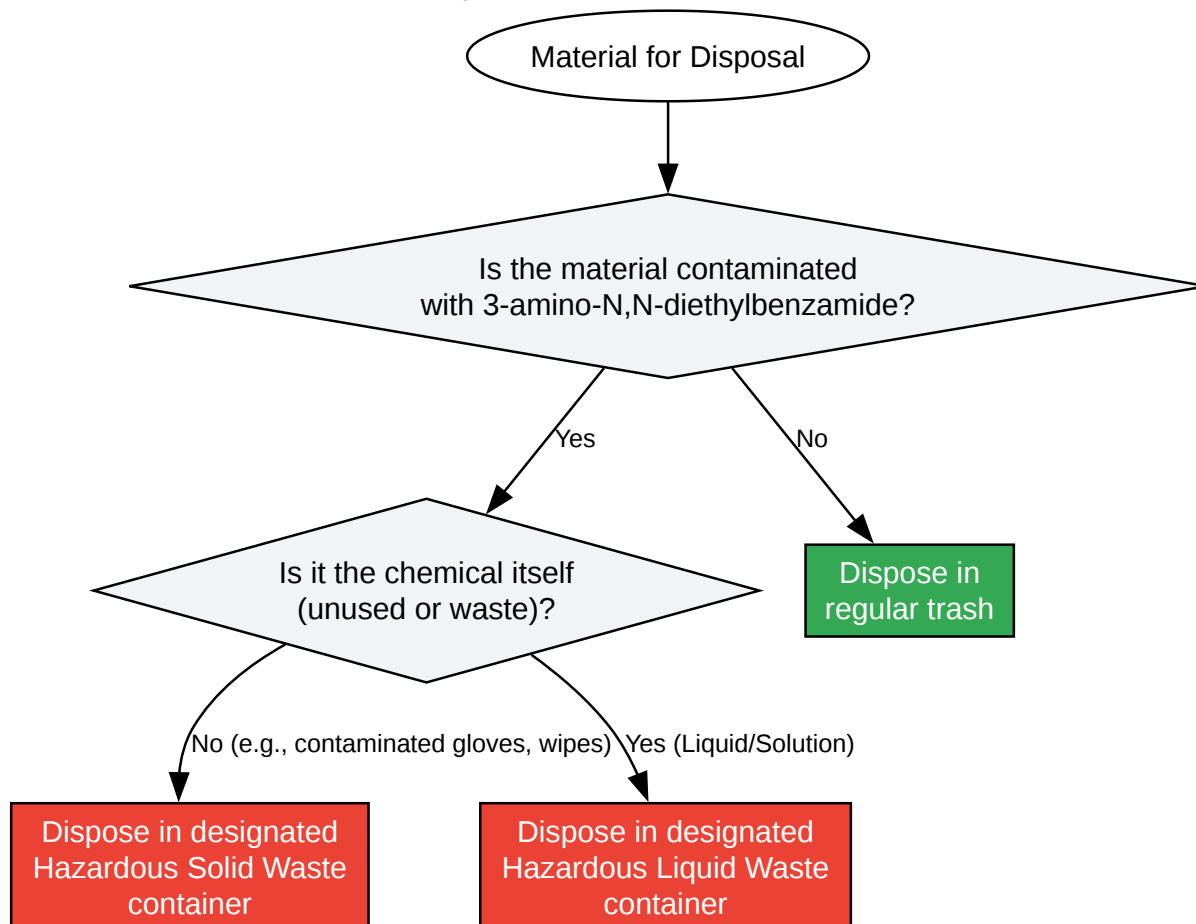
Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **3-amino-N,N-diethylbenzamide** in a laboratory setting.

Safe Handling Workflow



Disposal Decision Tree



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References

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